

Efficacy of Tioxazafen Against Plant-Parasitic Nematodes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tioxazafen

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Tioxazafen is a broad-spectrum nematicide that works by disrupting ribosomal activity in nematodes [1]. The following table summarizes its experimental efficacy against various nematode species compared to other nematicides.

Nematode Species	Compound	Test Concentration (µg/mL)	Exposure Time	Mortality / LC ₅₀	Citation
<i>Bursaphelenchus xylophilus</i>	Tioxazafen	50	48 h	100% Mortality	[2]
	Tioxazafen	10	48 h	>300 µg/mL (LC ₅₀)	[2]
	Tioxazafen	300	72 h	~60% Mortality	[3]
<i>Aphelenchoides besseyi</i>	Tioxazafen	50	48 h	100% Mortality	[2]
	Tioxazafen	10	48 h	142.9 µg/mL (LC ₅₀)	[2]
<i>Ditylenchus dipsaci</i>	Tioxazafen	50	48 h	100% Mortality	[2]
	Tioxazafen	10	48 h	>300 µg/mL (LC ₅₀)	[2]
<i>Meloidogyne incognita</i> (Root-knot nematode)	Tioxazafen	Information not in sources			[4]

For context, the table below includes the efficacy of other modern nematicides mentioned in the same studies.

Nematode Species	Compound	LC ₅₀ (µg/mL)	Comparative Note	Citation
<i>B. xylophilus</i>	Fluopyram	0.9 µg/mL	More potent than tioxazafen	[2]
	Avermectin	335.5 µg/mL	Less potent than tioxazafen	[2]

Nematode Species	Compound	LC ₅₀ (µg/mL)	Comparative Note	Citation
<i>A. besseyi</i>	Fosthiazate	436.9 µg/mL	Less potent than tioxazafen	[2]
	Fluopyram	1.5 µg/mL	More potent than tioxazafen	[2]
	Avermectin	56.8 µg/mL	More potent than tioxazafen	[2]
<i>D. dipsaci</i>	Fosthiazate	388.5 µg/mL	Less potent than tioxazafen	[2]
	Avermectin	285.4 µg/mL	Comparable to tioxazafen	[2]
	Fosthiazate	333.3 µg/mL	Comparable to tioxazafen	[2]

Key Experimental Protocols for Nematicide Evaluation

The search results detail common methodologies used to generate the efficacy data above. You can adapt these protocols for testing combination therapies.

1. In Vitro Nematicidal Activity Bioassay This protocol is used to assess direct contact mortality and determine LC₅₀ values [2] [3].

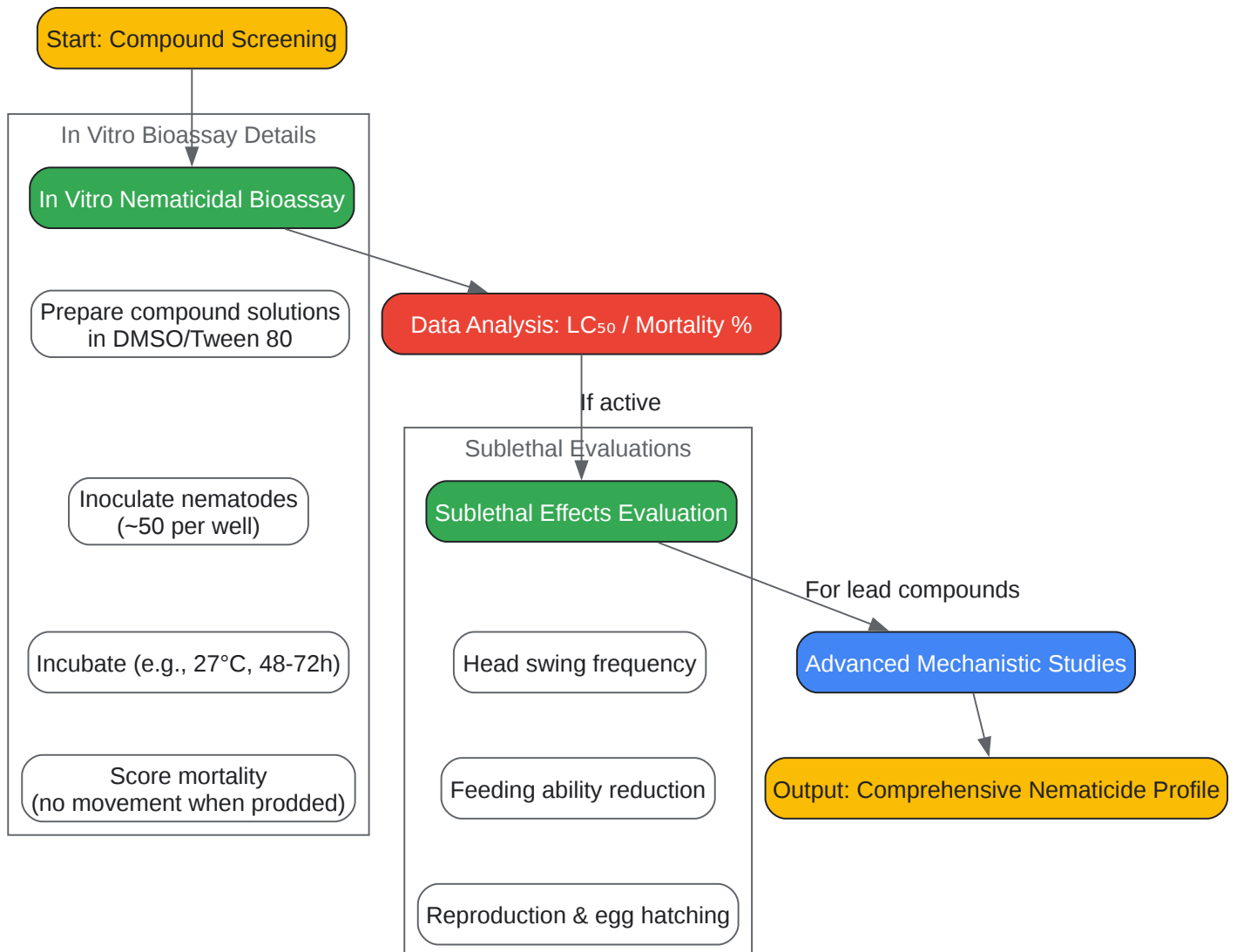
- **Preparation:** Dissolve the test compound in DMSO and then dilute with a surfactant solution (e.g., 1% Tween 80) to achieve the desired concentrations.
- **Nematode Inoculation:** Transfer approximately 50 nematodes (second-stage juveniles or adults) into each well of a multi-well plate.
- **Exposure:** Add the compound solution to the wells, ensuring nematodes are fully immersed.
- **Incubation:** Maintain the culture plates at a constant temperature (e.g., 27°C) in the dark for a set period (e.g., 48 or 72 hours).
- **Evaluation:** After the exposure time, count the number of dead nematodes. A nematode is considered dead if it does not move when prodded with a fine needle. Mortality rates are calculated, and data is processed to determine LC₅₀ values.

2. Assessment of Sublethal Effects on Nematode Behavior Beyond mortality, modern nematicide studies evaluate sublethal effects [3].

- **Head Swing Frequency:** Observe and count the head movements of nematodes under a microscope after exposure to sublethal concentrations of the compound.

- **Feeding Ability:** Use artificial diets or bacterial lawns (e.g., *E. coli* OP50). Record the reduction in the size of the cleared area caused by nematode feeding.
- **Reproduction Ability & Egg Hatching Inhibition:** Expose adult nematodes or isolated eggs to the compound. After incubation, count the number of offspring or hatched juveniles to assess impacts on reproduction.

The diagram below illustrates the logical workflow for evaluating a nematicide, from initial screening to in-depth mechanism study.



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Ideas for Investigating Tioxazafen Combinations

While direct data is unavailable, the provided information suggests several promising research directions for combination therapy.

- **Combine with SDHI Inhibitors:** Consider testing **tioxazafen** with **fluopyram**, a nematicidal fungicide that acts as a Succinate Dehydrogenase Inhibitor (SDHI) [5] [2]. This approach attacks two distinct physiological targets (ribosomes and energy metabolism), which is a classic strategy for enhancing efficacy and managing resistance.
- **Combine with Biological Control Agents:** Research indicates that *Pseudomonas* bacteria species can produce nematicidal compounds and induce systemic resistance in plants [4]. Investigating the compatibility of **tioxazafen** with such biocontrol agents could lead to integrated pest management (IPM) strategies that are effective and have a lower environmental impact.
- **Focus on Seed Treatment Synergies:** **Tioxazafen** is currently used as a seed treatment agent [2]. A practical research avenue is to screen for synergies with other seed-applied chemicals, such as certain insecticides or fungicides, to create a robust protective package for young plants.

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[<https://www.smolecule.com/products/b582507#tioxazafen-combination-therapy-with-other-agrochemicals>]

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